

# Navigating the Isotopic Landscape: A Technical Guide to 4-Butylaniline-d15

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## Compound of Interest

Compound Name: 4-Butylaniline-d15

Cat. No.: B12394459

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling, storage, and application of **4-Butylaniline-d15**, an isotopically labeled compound valuable in various research and development settings. As a Senior Application Scientist, the following information synthesizes critical safety data with practical, field-proven insights to ensure both experimental integrity and user safety.

## Understanding 4-Butylaniline-d15: A Profile

**4-Butylaniline-d15** is a stable isotope-labeled version of 4-butylaniline, where fifteen hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it a powerful tool in mass spectrometry-based applications, particularly as an internal standard for quantitative analysis of its non-labeled counterpart.<sup>[1][2][3][4]</sup> Its utility stems from the fact that it is chemically identical to 4-butylaniline but has a distinct, higher molecular weight, allowing for clear differentiation in analytical instrumentation.

## Chemical and Physical Properties

While a specific, comprehensive Safety Data Sheet (SDS) for **4-Butylaniline-d15** is not readily available, its physical and chemical properties are largely dictated by its non-deuterated parent compound, 4-butylaniline. The primary difference lies in their molecular weights.

Property	4-Butylaniline-d15	4-Butylaniline	Data Source
Molecular Formula	C <sub>10</sub> D <sub>15</sub> N	C <sub>10</sub> H <sub>15</sub> N	[1][5]
Molecular Weight	~164.33 g/mol	~149.23 g/mol	[1][6]
Appearance	Clear, colorless to orange mobile liquid	Clear, colorless mobile liquid with an ethereal odor	[7][8]
Boiling Point	Not specified, expected to be similar to parent compound	261 °C at 760 mmHg; 133-134 °C at 14 mmHg	[7]
Melting Point	Not specified, expected to be similar to parent compound	-14 °C	[7]
Density	Not specified, expected to be similar to parent compound	0.945 - 0.947 g/cm <sup>3</sup> at 25 °C	[7][9]
Flash Point	Not specified, expected to be similar to parent compound	105.2 °C	[7]
Solubility	Soluble in water	Soluble in water	[10]
Sensitivity	Air sensitive, hygroscopic	Air sensitive	[7][11]

Expert Insight: The slight increase in molecular weight due to deuteration does not significantly alter the macroscopic physical properties like boiling point or density. However, the hygroscopic nature of deuterated compounds, especially amines, is a critical consideration for experimental accuracy.[12]

## Hazard Identification and Risk Mitigation

The safety profile of **4-Butylaniline-d15** should be considered equivalent to that of 4-butaniline, which is classified as a hazardous substance.

#### GHS Hazard Classification:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 or 4, Toxic if swallowed, in contact with skin, or if inhaled.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#)
- Skin Corrosion/Irritation: Category 1B or 2, Causes severe skin burns and eye damage or causes skin irritation.[\[8\]](#)[\[9\]](#)[\[14\]](#)
- Serious Eye Damage/Eye Irritation: Category 1 or 2A, Causes serious eye damage or serious eye irritation.[\[8\]](#)[\[9\]](#)[\[14\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3, May cause respiratory irritation.[\[8\]](#)[\[9\]](#)[\[13\]](#)[\[14\]](#)
- Hazardous to the Aquatic Environment (Chronic): Category 3, Harmful to aquatic life with long-lasting effects.[\[8\]](#)[\[13\]](#)

Core Directive for Safety: All handling of **4-Butylaniline-d15** must be conducted with the assumption that it carries the same toxicological risks as its non-deuterated analog. The primary routes of exposure are inhalation, skin contact, and ingestion.

## Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to safety is essential when working with this compound.

#### Engineering Controls:

- Fume Hood: All handling of **4-Butylaniline-d15** should be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[15\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.[\[16\]](#)[\[17\]](#)
- Eyewash Stations and Safety Showers: These must be readily accessible and in close proximity to the workstation.[\[9\]](#)[\[16\]](#)

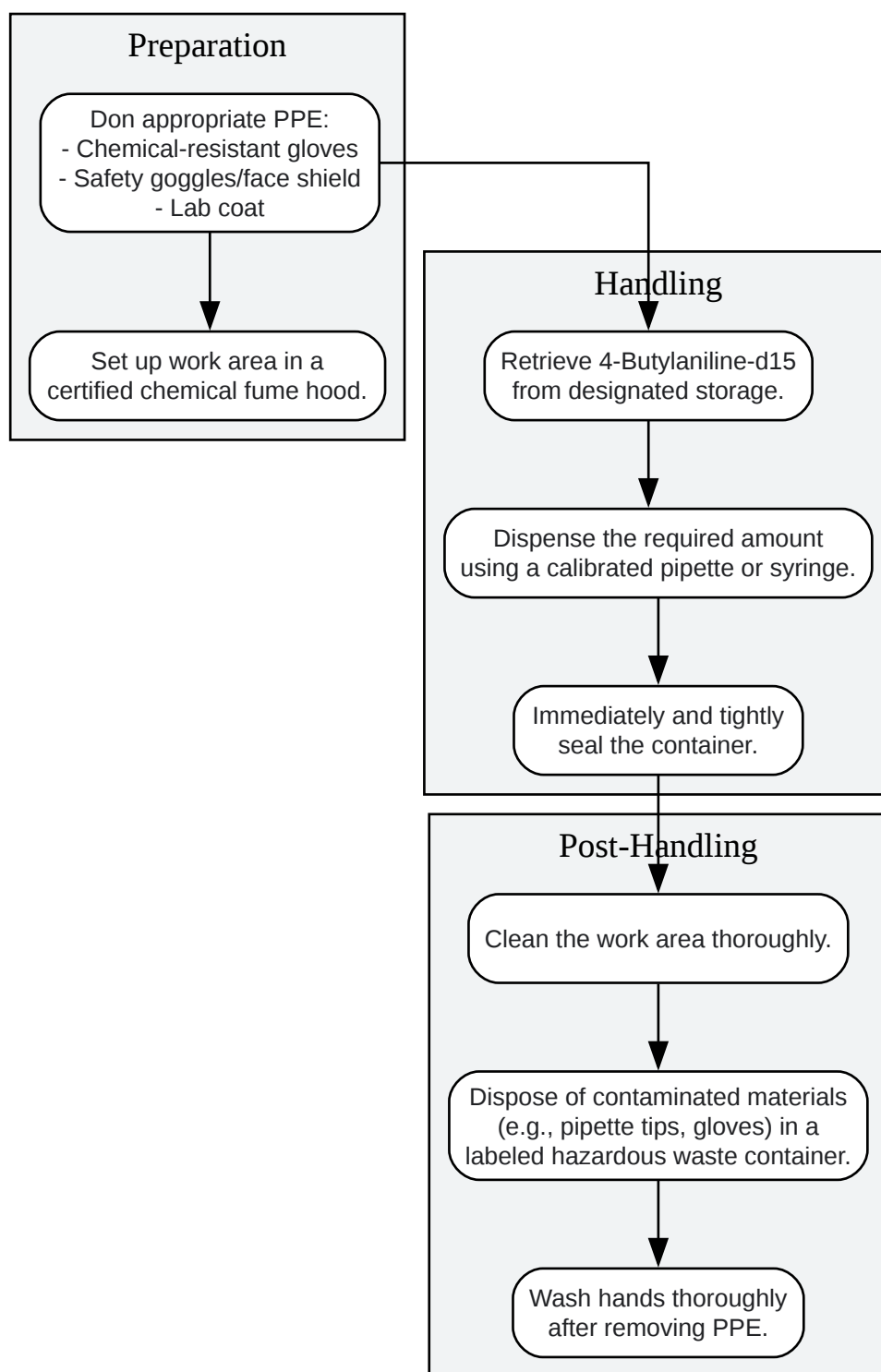
#### Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[\[8\]](#)[\[17\]](#)
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[8\]](#)[\[17\]](#)
- **Lab Coat:** A lab coat or other protective clothing should be worn to prevent skin contact.[\[8\]](#)[\[15\]](#)
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[\[8\]](#)[\[15\]](#)

## Experimental Protocols: Safe Handling and Storage

The integrity of your research and the safety of laboratory personnel depend on meticulous adherence to proper handling and storage protocols.

### Workflow for Handling 4-Butylaniline-d15



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Caption: Workflow for the safe handling of **4-Butylaniline-d15**.

## Storage Protocol

Proper storage is crucial to maintain the chemical integrity of **4-Butylaniline-d15** and to prevent accidental exposure.

- Atmosphere: Due to its air sensitivity, store under an inert atmosphere (e.g., nitrogen or argon).[\[7\]](#)[\[11\]](#)
- Temperature: Store in a cool, dry, and dark place.[\[7\]](#)[\[11\]](#)[\[15\]](#) Refrigeration is recommended for long-term storage.[\[18\]](#)
- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.[\[11\]](#)[\[15\]](#)[\[16\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and sources of ignition.[\[9\]](#)[\[15\]](#)

Expert Insight: Deuterated compounds, especially those with amine functional groups, are often hygroscopic.[\[12\]](#) Moisture contamination can lead to H-D exchange, compromising the isotopic purity of the standard. For highly sensitive quantitative analyses, consider purchasing the compound in single-use ampules or using a dry glove box for sample preparation.[\[12\]](#)[\[18\]](#)

## Emergency Procedures

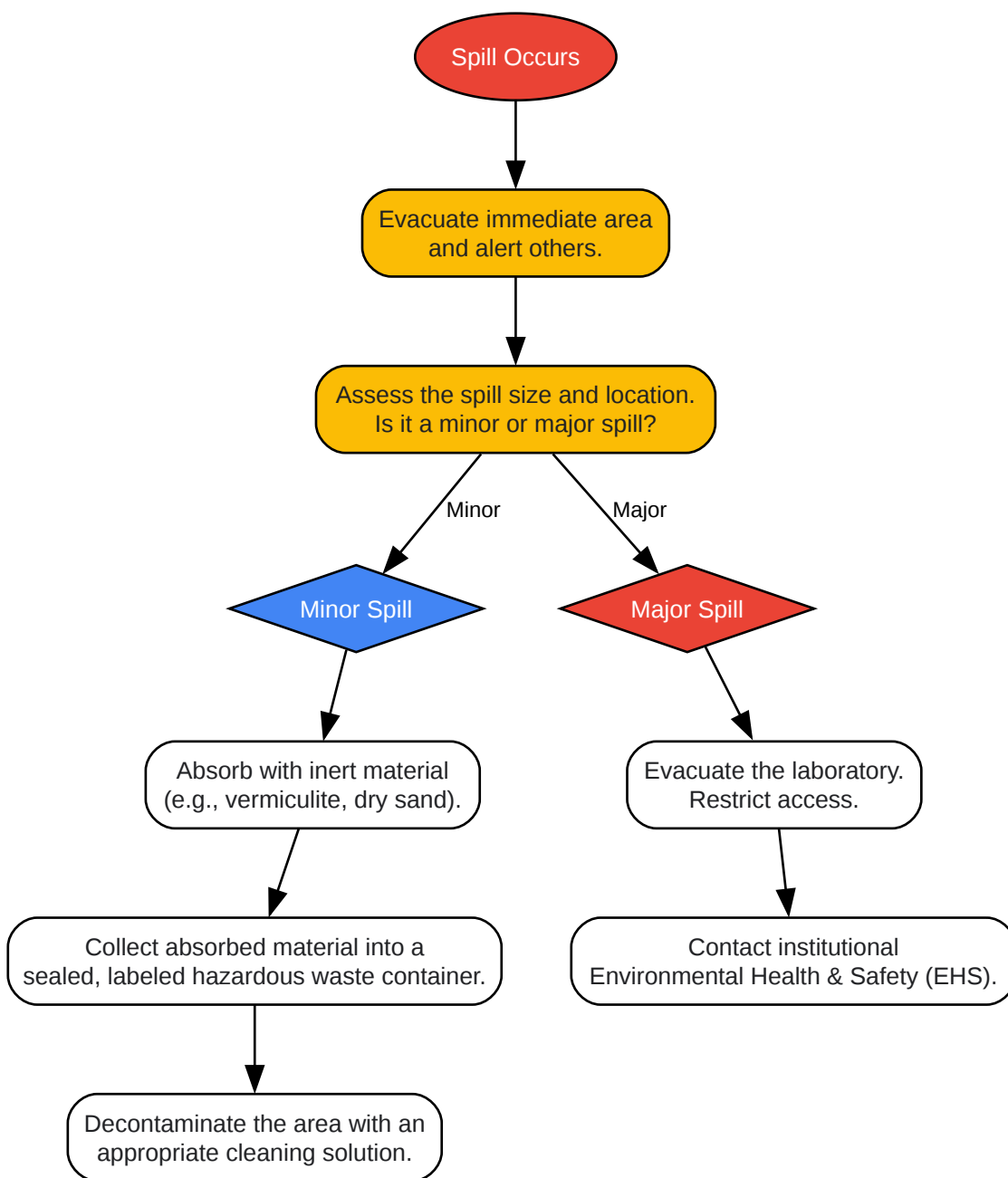
In the event of an accidental exposure or spill, a swift and informed response is critical.

### First-Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[8\]](#)[\[15\]](#)[\[16\]](#)
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[15\]](#)[\[16\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)[\[15\]](#)[\[16\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.<sup>[14][16]</sup>

## Spill Response Protocol



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Caption: Decision-making workflow for a **4-Butylaniline-d15** spill.

## Disposal Considerations

All waste containing **4-Butylaniline-d15** must be treated as hazardous waste.

- **Waste Collection:** Collect all contaminated materials, including excess reagent, contaminated absorbents, and disposable PPE, in a designated and clearly labeled hazardous waste container.[\[9\]](#)[\[14\]](#)
- **Disposal Regulations:** Disposal must be conducted in accordance with all federal, state, and local environmental regulations. Consult your institution's Environmental Health & Safety (EHS) department for specific guidelines.[\[10\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[9\]](#)[\[10\]](#)[\[14\]](#)

## Conclusion

**4-Butylaniline-d15** is an indispensable tool for modern analytical research. Its safe and effective use hinges on a thorough understanding of its potential hazards—extrapolated from its non-deuterated analog—and the consistent application of rigorous safety protocols. By integrating the principles of engineering controls, personal protective equipment, and meticulous handling techniques, researchers can harness the full potential of this compound while maintaining a safe and compliant laboratory environment.

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